Technical Guide: Spectroscopic Elucidation of 2-(2-Nitrovinyl)furan

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-{2-Nitrovinyl}*

Cat. No.: *B1174220*

Get Quote

Executive Summary & Molecule Profile

2-(2-nitrovinyl)furan (CAS: 699-18-3), often abbreviated as 2-NVF, is a conjugated nitroalkene synthesized via the Henry reaction (nitroaldol condensation) of furfural and nitromethane.[1][2][3] It serves as a critical pharmacophore in the development of biocidal agents (antibacterial, antifungal) and as a Michael acceptor in organic synthesis.

For researchers in drug discovery, the primary analytical challenge is not just confirming the connectivity, but validating the stereochemistry (E vs. Z isomer) and ensuring the absence of polymerization products, which are common in electron-deficient nitroalkenes.

Chemical Profile[2][3][4][5][6][7][8]

- Formula:
- MW: 139.11 g/mol
- Key Structural Features: Electron-rich furan ring conjugated to an electron-withdrawing nitrovinyl group.

© 2026 BenchChem. All rights reserved.

- Target Isomer:E-isomer (trans), which is thermodynamically favored and biologically active.

Synthesis Context & Stereochemistry

Understanding the synthesis is prerequisite to accurate spectral interpretation. The condensation typically yields the E-isomer due to steric hindrance in the transition state. However, photochemical stress or improper isolation can induce isomerization or polymerization.

The Diagnostic Imperative:

- IR: Confirms functional group integrity (

  , furan ring).
- H NMR: Definitive proof of stereochemistry via vicinal coupling constants (

).

Infrared Spectroscopy (IR) Analysis

IR spectroscopy provides the first "fingerprint" check. The conjugation between the furan ring and the nitro group significantly alters standard group frequencies.

Experimental Protocol (FT-IR)

- Sample Prep: KBr pellet (1-2 mg sample in 100 mg KBr) or ATR (Diamond crystal).
- Resolution: 4 cm

  .[4]
- Scans: 32.

Diagnostic Bands & Causality

© 2026 BenchChem. All rights reserved.

Functional Group	Wavenumber ( )	Intensity	Mechanistic Insight
Aromatic	3100 – 3160	Weak	Furan ring C-H stretching modes.
Vinyl	1630 – 1640	Medium	Conjugated alkene stretch. Lower energy than isolated alkenes due to resonance with the furan and nitro group.
Asymmetric	1500 – 1515	Strong	The nitro group is conjugated. Non-conjugated nitroalkanes appear higher (~1550). This redshift confirms conjugation.
Symmetric	1320 – 1340	Strong	Characteristic "doublet" appearance with the asymmetric stretch.
Furan Ring Breathing	1010 – 1020	Medium	Characteristic skeletal vibration of the 2-substituted furan ring.
Out-of-Plane	~740	Strong	Diagnostic for cis vs trans alkene, though less reliable than NMR. Trans alkenes typically show a band near 960-970 cm , but nitro-substitution can shift this.

© 2026 BenchChem. All rights reserved.

Self-Validating Check:

- Absence of OH: A broad peak at 3400 cm

  indicates wet sample or unreacted intermediate (

  -nitroalcohol).

- Absence of C=O: A sharp peak at 1670-1700 cm

  indicates unreacted furfural (starting material).

Nuclear Magnetic Resonance (NMR) Analysis

NMR is the gold standard for this molecule.[5] The primary objective is to measure the coupling constant of the vinyl protons to confirm the E-configuration.

Experimental Protocol

- Solvent:

  (Standard) or

  (if solubility is poor, though shifts will vary).

- Concentration: ~10-15 mg in 0.6 mL solvent.

- Reference: TMS (0.00 ppm) or residual

  (7.26 ppm).

H NMR: The Stereochemical Proof

The molecule possesses a specific spin system: 3 Furan protons + 2 Vinyl protons.

Table:

H NMR Assignments (in

)

© 2026 BenchChem. All rights reserved.

Proton Label	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
H- (Vinyl)	7.70 – 7.85	Doublet		The proton on the carbon adjacent to the furan. Deshielded by the nitro group's anisotropy and conjugation.
H- (Vinyl)	7.45 – 7.55	Doublet		The proton on the carbon adjacent to the nitro group.
Furan H-5	7.50 – 7.60	Doublet		Most deshielded ring proton (adjacent to oxygen). Often overlaps with vinyl signals.
Furan H-3	6.80 – 6.90	Doublet		Proton adjacent to the vinyl substituent.
Furan H-4	6.50 – 6.60	dd (Triplet-like)		The "middle" proton of the furan ring.

Key Interpretation (Causality):

- The Coupling Constant ( ):

© 2026 BenchChem. All rights reserved.

- : Confirms the

  -isomer (trans).

- : Indicates the

  -isomer (cis).

- Note: If you observe a mixture of coupling constants, your sample has photo-isomerized.

- Chemical Shift Trends: The nitro group is strongly electron-withdrawing, pushing the vinyl protons downfield (deshielding). The furan ring is electron-rich, but the conjugation distributes this density, stabilizing the dipole.

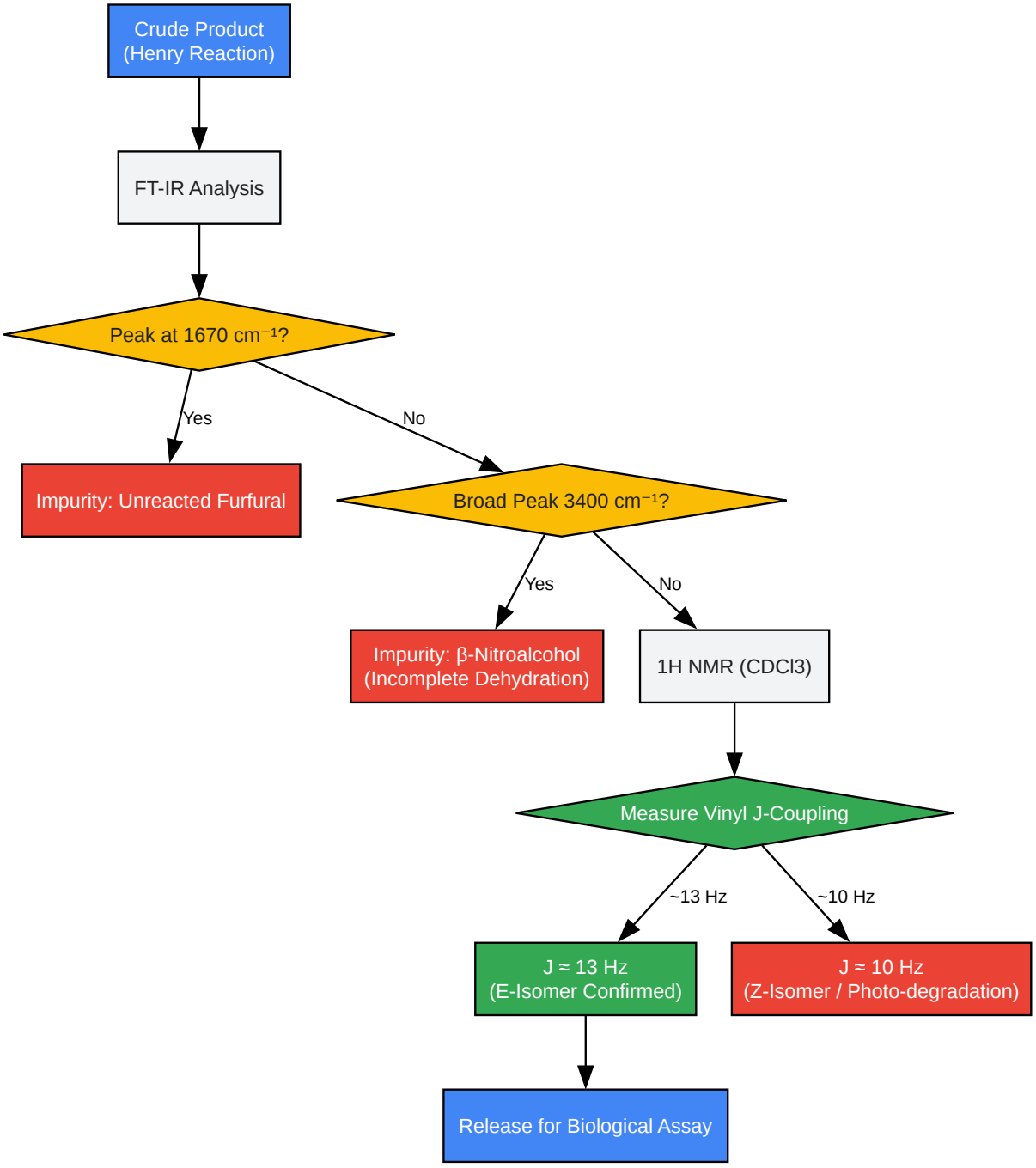
C NMR: Skeletal Verification

Carbon Type	Chemical Shift (, ppm)	Note
Vinyl C-	125 – 130	Carbon attached to Furan.
Vinyl C-	135 – 140	Carbon attached to Nitro group (often broader/weaker).
Furan C-2	145 – 150	Quaternary carbon (ipso).
Furan C-5	144 – 146	Adjacent to Oxygen.
Furan C-3/C-4	112 – 118	Distal carbons.

Structural Elucidation Workflow (Logic Diagram)

The following diagram illustrates the decision-making process for validating the structure and purity of 2-NVF.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Analytical workflow for the validation of 2-(2-nitrovinyl)furan, prioritizing impurity exclusion and stereochemical confirmation.

© 2026 BenchChem. All rights reserved.

Quality Control & Impurity Profiling

In a drug development context, purity is paramount. The following impurities are common in 2-NVF synthesis:

- Furfural (Starting Material):
  - NMR: Aldehyde proton singlet at ~9.6 ppm.
  - IR: Carbonyl stretch at ~1670 cm
    .
- Nitromethane (Solvent/Reagent):
  - NMR: Singlet at ~4.3 ppm.
- Polymerized Material:
  - Observation: Darkening of the yellow solid.
  - NMR: Broadening of all peaks, loss of resolution in the vinyl region.

Safety Note: 2-(2-nitrovinyl)furan is a suspected mutagen (Ames positive in some strains) and a skin irritant. Handle all NMR samples within a fume hood and use gloves.

References

- Spectral Database for Organic Compounds (SDBS).SDBS No. 2785: 2-(2-Nitrovinyl)furan. National Institute of Advanced Industrial Science and Technology (AIST). [Link]
- Jubie, S., et al. (2010).Synthesis and Antimicrobial Activity of Some 2-Substituted Furan Derivatives. International Journal of Pharmaceutical Sciences and Research. [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard text for J-coupling values).
- Ballini, R., et al. (2005).The Henry Reaction: recent examples. Chemical Reviews. [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,2'-Furoin(552-86-3) IR Spectrum [m.chemicalbook.com]
- 2. 2,2'-Furoin(552-86-3) 13C NMR spectrum [chemicalbook.com]
- 3. endotherm-lsm.com [endotherm-lsm.com]
- 4. Furan(110-00-9) 1H NMR [m.chemicalbook.com]
- 5. Characterization of stereoisomeric 5-(2-nitro-1-phenylethyl)furan-2(5H)-ones by computation of 1H and 13C NMR chemical shifts and electronic circular dichroism spectra - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Elucidation of 2-(2-Nitrovinyl)furan]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174220/docs#technical-guide-spectroscopic-elucidation-of-2-2-nitrovinyl-furan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.